

Technical Guide on the Safety and Handling of 1,3-Dimethoxycyclohexane

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Compound of Interest

Compound Name: 1,3-Dimethoxycyclohexane

Cat. No.: B1217644

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Disclaimer: **1,3-Dimethoxycyclohexane** is a specialty chemical with limited publicly available safety and toxicological data. This guide has been compiled using information on structurally similar compounds and general safety principles for aliphatic ethers. All quantitative data, hazard classifications, and handling procedures should be treated as estimations and verified through empirical testing or a supplier-provided Safety Data Sheet (SDS) before commencing any laboratory work.

Introduction

1,3-Dimethoxycyclohexane (CAS No. 26996-03-8) is a cyclic ether with the molecular formula $C_8H_{16}O_2$.^{[1][2]} It exists as cis and trans isomers.^{[1][3]} Due to its chemical structure, it is expected to be used as a solvent or a chemical intermediate in specialized organic synthesis. As with other aliphatic ethers, its primary hazards are likely to be flammability and the potential for peroxide formation. This document provides a detailed overview of its presumed properties, hazards, and recommended handling procedures for professionals in research and drug development.

Physicochemical and Toxicological Properties

Direct experimental data for **1,3-Dimethoxycyclohexane** is scarce. The following tables summarize computed data and experimental data from a closely related isomer, 1,1-Dimethoxycyclohexane, to provide an estimate of its properties.

Table 1: Physicochemical Data Summary

Property	Value (Estimated or from Isomer)	Data Source
Molecular Formula	C ₈ H ₁₆ O ₂	PubChem[1][2]
Molecular Weight	144.21 g/mol	PubChem[1][2]
Physical State	Liquid (presumed)	TCI SDS for 1,1-isomer[4]
Color	Colorless to Yellow (presumed)	TCI SDS for 1,1-isomer[4]
Boiling Point	64 °C @ 30 mmHg (for 1,1-isomer)	TCI SDS for 1,1-isomer[4]
XLogP3-AA (LogP)	1.3 (Computed)	PubChem[1][5]

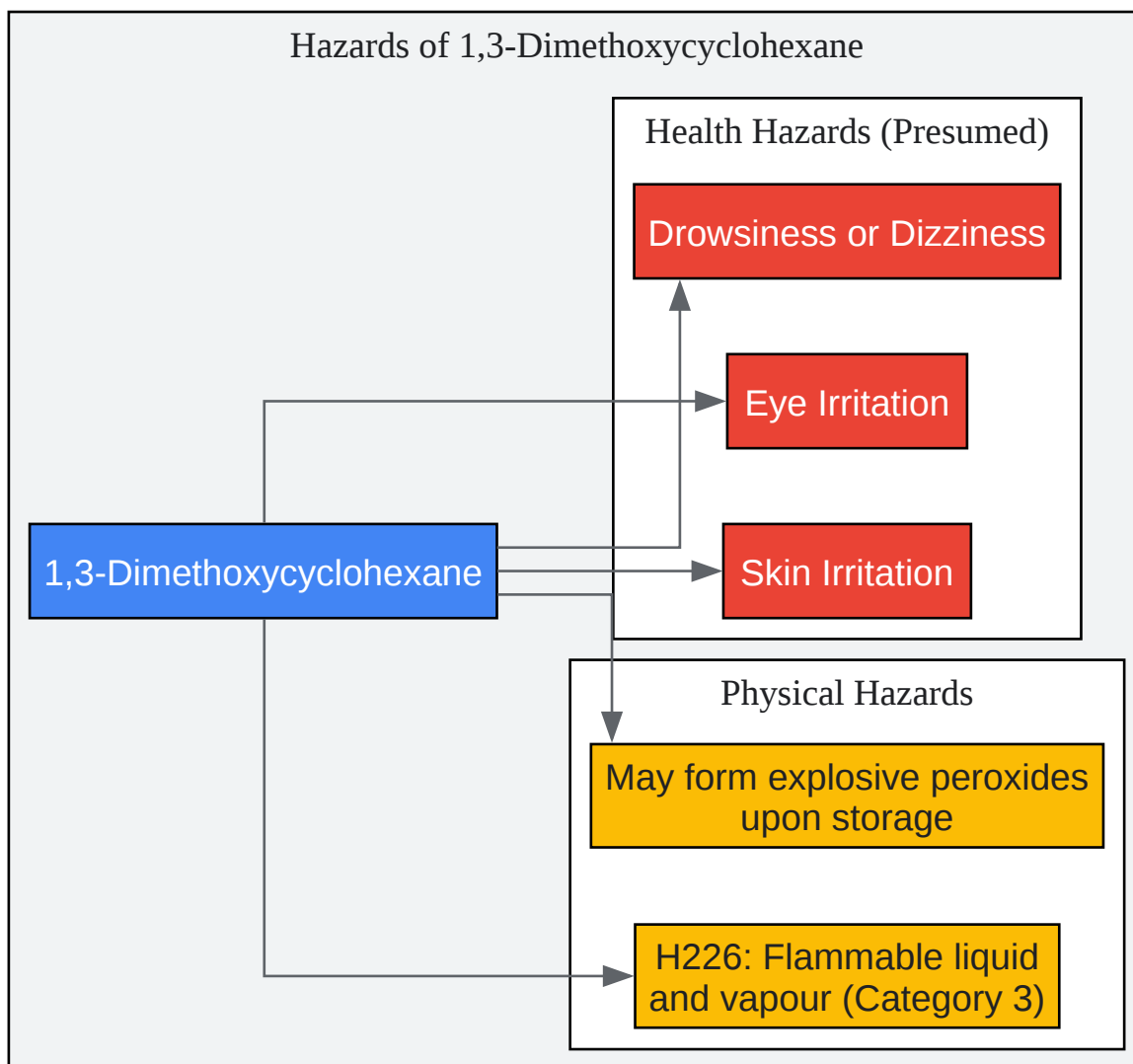
Table 2: Toxicological Data Summary

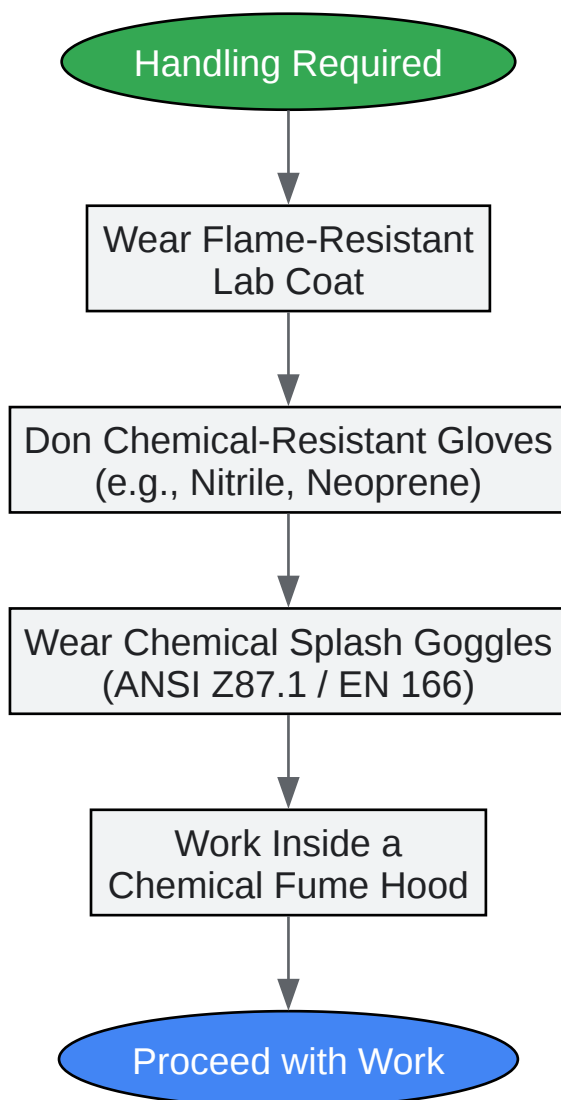
Note: No specific toxicological data (e.g., LD50, LC50) for **1,3-Dimethoxycyclohexane** was found. The information below is based on general ether toxicity and should be treated with extreme caution.

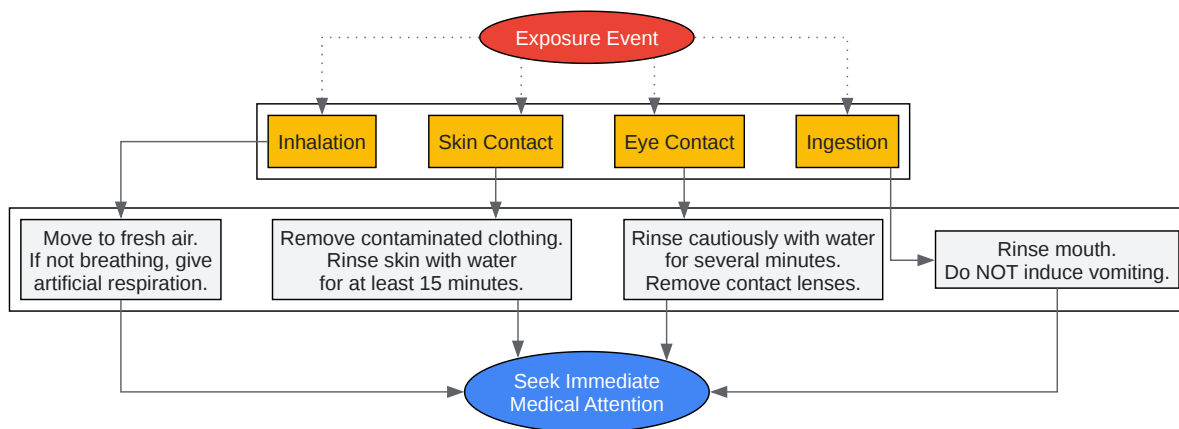
Metric	Value	Remarks
Acute Oral Toxicity	Data Not Available	Harmful if swallowed is a potential hazard for similar compounds.[6]
Acute Dermal Toxicity	Data Not Available	Expected to cause skin irritation with repeated exposure.[7]
Acute Inhalation Toxicity	Data Not Available	Vapors may cause drowsiness and dizziness.[6] High concentrations can lead to sedation and respiratory paralysis.[8]
Skin Corrosion/Irritation	Data Not Available	Presumed to be a skin irritant based on data for similar chemicals.[7]
Eye Damage/Irritation	Data Not Available	Presumed to be an eye irritant.[7]

Hazard Identification and Classification

Based on the data for its isomer 1,1-Dimethoxycyclohexane, this compound is anticipated to be classified as a flammable liquid.[4] A primary, unclassified hazard for ethers is the formation of explosive peroxides upon exposure to air and light.[6][8]







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